

# UAMC-00039 dihydrochloride molecular weight and formula

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## Compound of Interest

Compound Name: UAMC00039 dihydrochloride

Cat. No.: B10768900

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## In-Depth Technical Guide: UAMC-00039 Dihydrochloride

For Researchers, Scientists, and Drug Development Professionals

### Core Molecular and Physical Properties

UAMC-00039 dihydrochloride is a potent and selective inhibitor of dipeptidyl peptidase II (DPP-II), a serine exopeptidase. Its chemical and physical properties are fundamental for its application in experimental settings.

Property	Value	Citations
Molecular Weight	382.76 g/mol	[1][2][3]
Chemical Formula	C <sub>16</sub> H <sub>24</sub> ClN <sub>3</sub> O·2HCl	[1][3]
CAS Number	697797-51-6	[1]
Appearance	Bright yellowish needles or powder	[4]
Purity	≥98%	[1]
Solubility	Soluble to 100 mM in water and DMSO	[1][3]
Storage	Store at -20°C	[1][3][5]

## Biological Activity and Selectivity

UAMC-00039 dihydrochloride is a reversible and competitive inhibitor of DPP-II.[5] Its high potency and selectivity make it a valuable tool for studying the physiological and pathological roles of this enzyme.

Target Enzyme	IC <sub>50</sub>	Citations
DPP-II	0.48 nM	[1][5]
DPP-IV	165 μM	[6]
DPP-8	142 μM	[1]
DPP-9	78.6 μM	[1]

## Experimental Protocols

### In Vitro DPP-II Enzyme Activity Assay

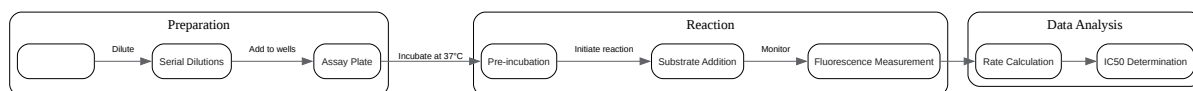
This protocol outlines a typical fluorometric assay to determine the inhibitory activity of UAMC-00039 on DPP-II.

**Materials:**

- Purified DPP-II enzyme
- Fluorogenic DPP-II substrate (e.g., Lys-Ala-AMC)
- Assay Buffer (e.g., 50 mM MES, pH 6.0)
- UAMC-00039 dihydrochloride
- 96-well black microtiter plates
- Fluorescence microplate reader

**Procedure:**

- Prepare a stock solution of UAMC-00039 dihydrochloride in an appropriate solvent (e.g., DMSO or water).
- Perform serial dilutions of the UAMC-00039 stock solution to create a range of inhibitor concentrations.
- In a 96-well plate, add the assay buffer, the DPP-II enzyme, and the different concentrations of UAMC-00039. Include a control group with no inhibitor.
- Pre-incubate the plate at 37°C for 15 minutes.
- Initiate the enzymatic reaction by adding the fluorogenic substrate to all wells.
- Measure the fluorescence intensity at appropriate excitation and emission wavelengths (e.g., 380 nm excitation and 460 nm emission for AMC) over time.
- Calculate the rate of reaction for each inhibitor concentration.
- Plot the reaction rate against the inhibitor concentration to determine the IC<sub>50</sub> value.



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### In Vitro DPP-II Inhibition Assay Workflow

## In Vivo Study in Rodent Models

This protocol provides a general framework for assessing the in vivo effects of UAMC-00039. Specific details may need to be adapted based on the research question.

#### Animals:

- Male Wistar rats or other suitable rodent model.

#### Drug Administration:

- UAMC-00039 dihydrochloride is orally available.<sup>[1]</sup>
- Administer orally at a dose of 2 mg/kg.
- The vehicle for administration can be 2% Tween 80 in water.

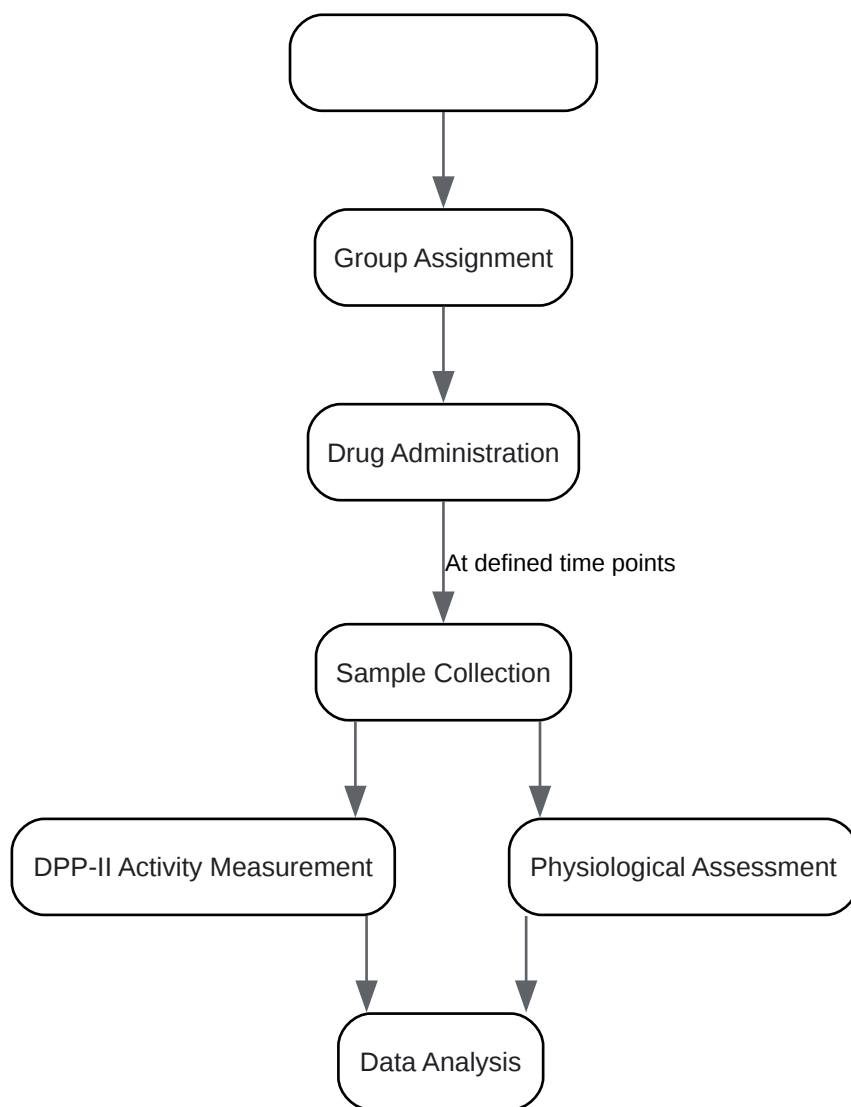
#### Experimental Groups:

- Vehicle control group.
- UAMC-00039 treated group.
- Positive control group (if applicable).

#### Procedure:

- Acclimatize animals to the housing conditions for at least one week before the experiment.

- Randomly assign animals to the different experimental groups.
- Administer UAMC-00039 or vehicle by oral gavage.
- At predetermined time points after administration, collect blood samples and/or tissues for analysis.
- Measure DPP-II activity in the collected samples to confirm target engagement.
- Assess relevant physiological or behavioral parameters depending on the study's objective.
- A dose-dependent inhibition of DPP-II has been observed in peripheral organs of rats and mice after oral administration.

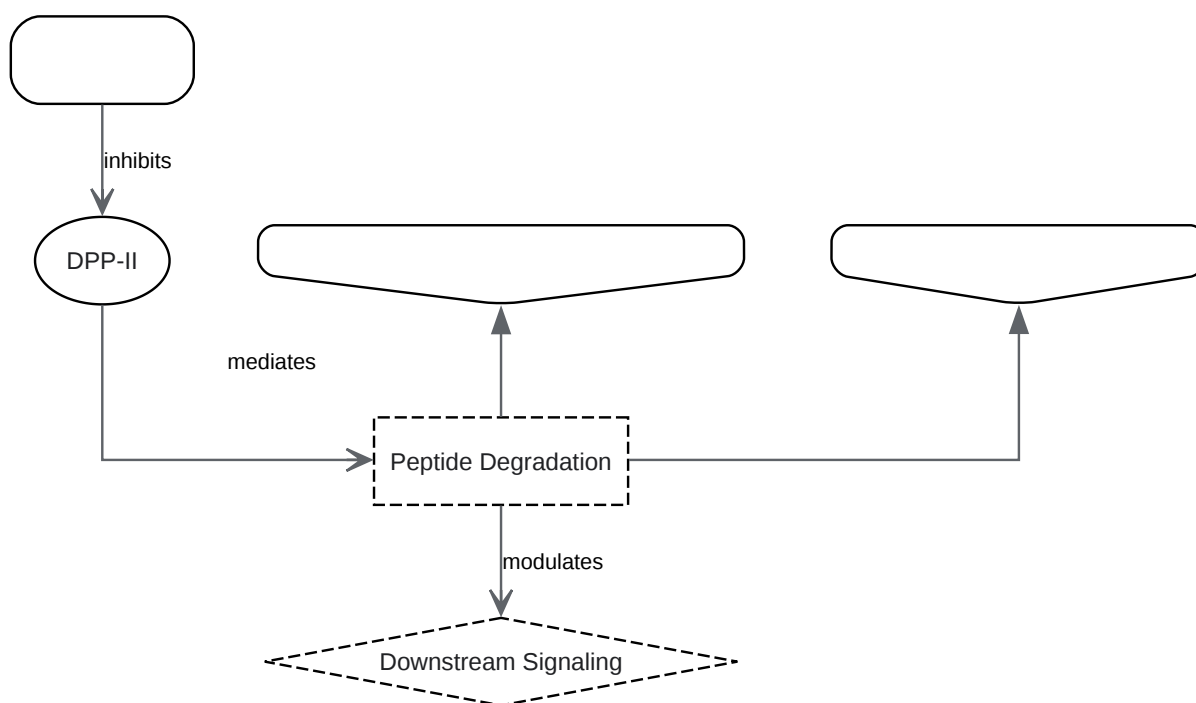


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## In Vivo Experimental Workflow for UAMC-00039

## Potential Signaling Pathways and Biological Roles

DPP-II is understood to be involved in the degradation of proline-containing neuropeptides and collagen.[6] Inhibition of DPP-II by UAMC-00039 can therefore modulate signaling pathways associated with these substrates. The precise signaling cascades are still an active area of research.

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